

Application Notes and Protocols for 2-(aminomethyl)-N,N-dimethylaniline

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Compound of Interest

Compound Name: 2-(aminomethyl)-N,N-dimethylaniline

Cat. No.: B1271461

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Disclaimer: Specific safety and toxicological data for **2-(aminomethyl)-N,N-dimethylaniline** are not readily available in the public domain. The following information is primarily based on the well-documented properties of the parent compound, N,N-dimethylaniline. It is imperative to treat **2-(aminomethyl)-N,N-dimethylaniline** with, at a minimum, the same level of caution as N,N-dimethylaniline. A thorough risk assessment should be conducted before handling this chemical.

Application Notes

2-(aminomethyl)-N,N-dimethylaniline is a substituted aniline derivative. Based on its structural similarity to other aminomethyl-phenylamines, a primary application for this compound is in synthetic organic chemistry as a precursor or intermediate. For instance, related compounds are utilized in the synthesis of heterocyclic structures, such as indazoles, which are significant in drug design.[1] The presence of the aminomethyl group introduces a reactive site for further chemical modifications, while the dimethylamino group influences the electronic properties of the aromatic ring.

Researchers and drug development professionals may find this compound useful in:

- **Scaffold Synthesis:** As a building block for creating more complex molecules with potential biological activity.

- Combinatorial Chemistry: For the generation of libraries of compounds for high-throughput screening.
- Catalysis: As a ligand or a component of a catalyst system.

Given the high toxicity of the parent compound, N,N-dimethylaniline, it is crucial to handle **2-(aminomethyl)-N,N-dimethylaniline** with stringent safety measures to prevent exposure.

Data Presentation

The following tables summarize the available quantitative data for the parent compound, N,N-dimethylaniline, which should be used as a conservative reference for **2-(aminomethyl)-N,N-dimethylaniline**.

Table 1: Physical and Chemical Properties of N,N-dimethylaniline

Property	Value
Molecular Formula	C8H11N
Molecular Weight	121.18 g/mol [2]
Appearance	Yellow to brownish, oily liquid[3]
Odor	Fish-like[2][3]
Melting Point	1.5 - 2.5 °C / 34.7 - 36.5 °F[2]
Boiling Point	193 - 194 °C / 379.4 - 381.2 °F[2]
Flash Point	63 °C / 145.4 °F[2]
Density	0.956 g/cm ³ at 25 °C
Water Solubility	Soluble
log Pow	2.62

Table 2: Toxicological Data for N,N-dimethylaniline

Parameter	Species	Route	Value
LD50	Rat	Oral	951 mg/kg[4]
LD50	Rabbit	Dermal	1770 mg/kg[4]
LC50	Rat	Inhalation	>0.5 - 5.0 mg/L (4 h) [4]
LD50	Guinea Pig	Dermal	0.5 mg/kg
LD50	Human	Oral	50 mg/kg (lethal dose) [5]

Table 3: Occupational Exposure Limits for N,N-dimethylaniline

Organization	TWA	STEL	Notes
OSHA PEL	5 ppm (25 mg/m ³)	-	Skin[5]
NIOSH REL	5 ppm (25 mg/m ³)	10 ppm (50 mg/m ³)	Skin[5]
ACGIH TLV	5 ppm	10 ppm	Skin

Experimental Protocols

Protocol 1: Safe Handling and Storage of 2-(aminomethyl)-N,N-dimethylaniline

This protocol outlines the essential procedures for safely handling and storing the compound, based on the hazards associated with N,N-dimethylaniline.

1. Personal Protective Equipment (PPE):

- **Gloves:** Wear chemically resistant gloves (e.g., nitrile rubber).
- **Eye Protection:** Use chemical safety goggles and a face shield.
- **Lab Coat:** A flame-retardant lab coat is required.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an organic vapor cartridge if working outside a fume hood or if ventilation is inadequate.[4]

2. Engineering Controls:

- Always handle **2-(aminomethyl)-N,N-dimethylaniline** inside a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.

3. Handling Procedures:

- Avoid all personal contact, including inhalation.[6]
- Do not eat, drink, or smoke in the laboratory.[7]
- Ground all equipment when transferring the substance to prevent static discharge.[3]
- Use non-sparking tools.
- Keep the container tightly closed when not in use.[7]

4. Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2][3]
- Keep containers tightly closed.[2]
- Store separately from oxidizing agents, acids, and other incompatible materials.[3][4]
- Store in a locked cabinet or a restricted-access area.[8]

5. Spill and Emergency Procedures:

- Minor Spill:
- Evacuate the area.
- Wear appropriate PPE.
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Major Spill:
- Evacuate the laboratory immediately and alert others.
- Contact the institution's emergency response team.
- Fire:
- Use dry chemical, CO₂, or alcohol-resistant foam to extinguish.[3]
- Water spray can be used to cool containers.[4]
- Firefighters should wear self-contained breathing apparatus.[4]

6. First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing.[6] Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[6] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

7. Waste Disposal:

- Dispose of as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain.[4]

Protocol 2: General Procedure for a Synthetic Reaction using 2-(aminomethyl)-N,N-dimethylaniline

This protocol is a generalized example inspired by the synthesis of indazoles and should be adapted and optimized for specific reactions.[1]

1. Materials and Equipment:

- **2-(aminomethyl)-N,N-dimethylaniline**
- An appropriate solvent (e.g., methanol)
- Other reactants and reagents as required by the specific synthesis
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (e.g., nitrogen or argon line) if reactants are air-sensitive
- Temperature control system (e.g., ice bath, heating mantle)
- Standard laboratory glassware for work-up and purification (e.g., separatory funnel, chromatography column)

2. Reaction Setup:

- Set up the reaction apparatus in a chemical fume hood.
- Ensure all glassware is dry.
- Charge the round-bottom flask with **2-(aminomethyl)-N,N-dimethylaniline** and the chosen solvent.

- If necessary, purge the flask with an inert gas.

3. Reaction Execution:

- Begin stirring the solution.
- Cool or heat the reaction mixture to the desired temperature.
- Add the other reactants dropwise or in portions as required by the specific procedure.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).

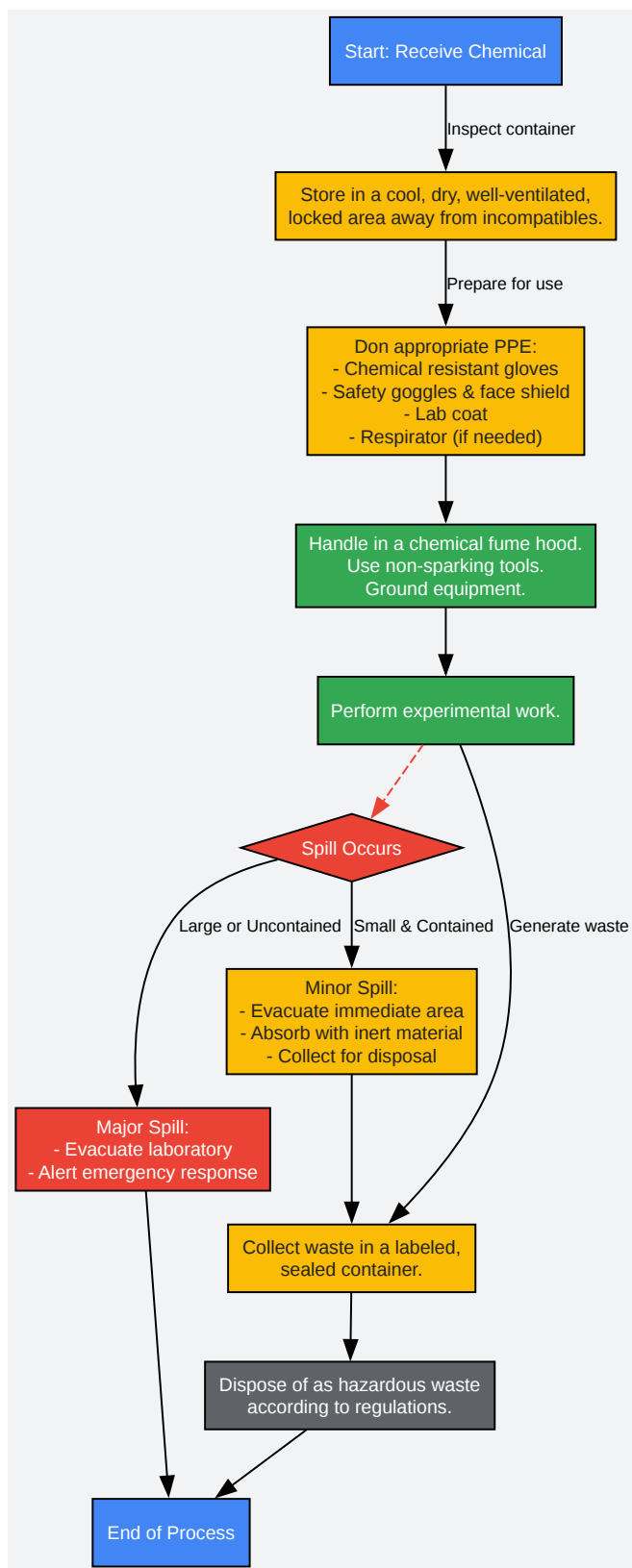
4. Work-up:

- Once the reaction is complete, quench the reaction mixture by adding an appropriate quenching agent (e.g., water, saturated sodium bicarbonate solution).
- Transfer the mixture to a separatory funnel for extraction.
- Extract the product into a suitable organic solvent.
- Wash the organic layer with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate).
- Filter off the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.

5. Purification:

- Purify the crude product using a suitable technique, such as column chromatography, recrystallization, or distillation.
- Characterize the purified product using analytical methods (e.g., NMR, IR, mass spectrometry).

Mandatory Visualization



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Caption: Safe handling workflow for **2-(aminomethyl)-N,N-dimethylaniline**.

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